

# Technical Guide: 4-Ethyl-3,5-dimethyloctane

## (CAS No. 62183-64-6)

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### **Compound of Interest**

Compound Name: **4-Ethyl-3,5-dimethyloctane**

Cat. No.: **B14548755**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available experimental data on **4-Ethyl-3,5-dimethyloctane** is limited. This guide consolidates the available information, which primarily consists of its chemical identity and computationally predicted properties. The absence of in-depth experimental data should be noted by researchers considering this compound for further study.

## I. Compound Identification

**4-Ethyl-3,5-dimethyloctane** is a branched-chain alkane. Its fundamental identification details are summarized below.

Identifier	Value	Source
CAS Number	62183-64-6	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	170.33 g/mol	--INVALID-LINK--
IUPAC Name	4-ethyl-3,5-dimethyloctane	--INVALID-LINK--
Canonical SMILES	CCCC(C)C(CC)C(C)CC	--INVALID-LINK--
InChI Key	OMAJEXDENFMCIN-UHFFFAOYSA-N	--INVALID-LINK--

## II. Physicochemical Properties

The following table presents computed physicochemical properties for **4-Ethyl-3,5-dimethyloctane**. Experimental data for properties such as boiling point, melting point, and density are not readily available in public databases.

Property	Value (Computed)	Source
XLogP3	5.8	--INVALID-LINK--
Topological Polar Surface Area	0 Å <sup>2</sup>	--INVALID-LINK--
Heavy Atom Count	12	--INVALID-LINK--
Complexity	96.2	--INVALID-LINK--
Rotatable Bond Count	6	--INVALID-LINK--

## III. Spectroscopic Data

No experimental spectroscopic data, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), or Infrared (IR) spectra, for **4-Ethyl-3,5-dimethyloctane** were found in the conducted searches of scientific literature and chemical databases.

## IV. Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of **4-Ethyl-3,5-dimethyloctane** are not described in the available literature. However, general synthetic strategies for producing branched alkanes can provide a conceptual basis for its potential synthesis. These methods often involve:

- Grignard Reactions: Coupling of alkyl magnesium halides with appropriate carbonyl compounds, followed by dehydration and hydrogenation.
- Alkylation of Ketones: Alkylation of a suitable ketone with an alkyl halide in the presence of a strong base.
- Catalytic Isomerization: Isomerization of linear or less-branched alkanes using catalysts like zeolites.

It is important to note that these are general methodologies, and a specific, optimized protocol for **4-Ethyl-3,5-dimethyloctane** would require dedicated research and development.

## V. Safety and Toxicology

There is no specific Safety Data Sheet (SDS) or toxicological information available for **4-Ethyl-3,5-dimethyloctane**. For other isomeric C12 alkanes, general hazards include flammability and potential for skin and respiratory irritation. However, these general warnings cannot be directly applied to **4-Ethyl-3,5-dimethyloctane** without experimental verification. Standard laboratory safety precautions for handling flammable and potentially irritating organic compounds should be followed.

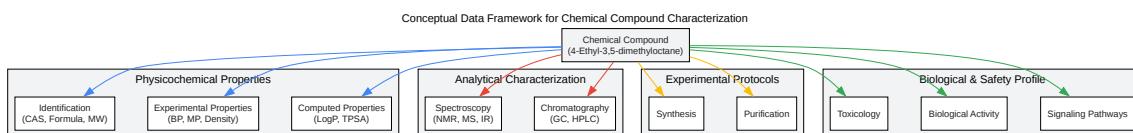
## VI. Biological Activity and Signaling Pathways

No information regarding the biological activity or any associated signaling pathways for **4-Ethyl-3,5-dimethyloctane** has been reported in the scientific literature.

## VII. Visualizations

Given the lack of specific experimental workflows or signaling pathways for **4-Ethyl-3,5-dimethyloctane**, the following diagram illustrates the conceptual data framework for the

comprehensive characterization of a chemical compound.



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